

The Discovery and Enduring Legacy of Violanthrone Dyes: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Violanthrone

Cat. No.: B7798473

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Violanthrone, a cornerstone of synthetic vat dyes, boasts a rich history intertwined with the advent of modern industrial chemistry. This in-depth technical guide explores the discovery, synthesis, and multifaceted properties of **violanthrone** and its derivatives. Beyond their foundational role in the textile industry, this document elucidates their emerging applications in materials science and medicinal chemistry, with a particular focus on their potential as antimicrobial and antitumor agents, and as photosensitizers in photodynamic therapy. Detailed experimental protocols, quantitative data, and graphical representations of synthetic and signaling pathways are provided to serve as a comprehensive resource for the scientific community.

A Legacy of Color: The History of Violanthrone Dyes

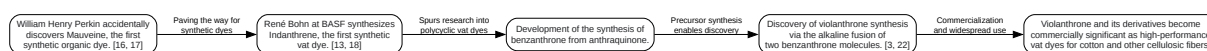
The story of **violanthrone** is a significant chapter in the broader narrative of synthetic dyes that revolutionized the textile industry in the early 20th century. The journey began with the pioneering work on synthetic vat dyes, a class of water-insoluble dyes renowned for their exceptional fastness.

A pivotal moment in this era was the synthesis of the first synthetic vat dye, Indanthrene (C.I. Vat Blue 4), in 1901 by the German chemist René Bohn at Badische Anilin- & Soda-Fabrik

(BASF).[1][2] This breakthrough laid the groundwork for the exploration of other complex polycyclic aromatic compounds as colorants.

While the exact date of the first synthesis of **violanthrone** (also known as dibenzanthrone or C.I. Vat Blue 20) is not definitively documented as a singular event, its development followed closely on the heels of Indanthrene's success. The key precursor to **violanthrone**, benzanthrone, was synthesized by the reaction of anthraquinone with glycerol and sulfuric acid.[3] The subsequent discovery that benzanthrone could be dimerized through an alkaline fusion process to yield the intensely colored and highly stable **violanthrone** marked a significant advancement in the field of vat dyes.[3][4] This process, often referred to as the Scholl reaction, became the cornerstone of **violanthrone** production.

The timeline below highlights key milestones in the historical context of **violanthrone's** discovery:



[Click to download full resolution via product page](#)

A timeline of key discoveries leading to **violanthrone** dyes.

Physicochemical Properties of Violanthrone (C.I. Vat Blue 20)

Violanthrone is a dark blue solid with the chemical formula $C_{34}H_{16}O_2$ and a molar mass of 456.49 g/mol .[4] Its planar, polycyclic aromatic structure is responsible for its intense color, high melting point, and general insolubility in common organic solvents.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **violanthrone** (C.I. Vat Blue 20).

Table 1: General and Physical Properties

Property	Value	Reference(s)
IUPAC Name	Anthra[9,1,2-cde]benzo[rst]pentaphene-5,10-dione	[4]
CAS Number	116-71-2	[5]
Molecular Formula	C ₃₄ H ₁₆ O ₂	[4]
Molar Mass	456.49 g/mol	[5]
Appearance	Blue-black powder	[5]
Melting Point	338-339 °C	[2]

Table 2: Solubility Profile (Qualitative)

Solvent	Solubility	Reference(s)
Water	Insoluble	[5]
Ethanol	Insoluble	[2]
Acetone	Slightly soluble	[5]
Chloroform	Slightly soluble	[5]
Toluene	Slightly soluble	[5]
Xylene	Soluble (with red fluorescence)	[5]
Tetrahydronaphthalene	Soluble (with red fluorescence)	[5]

Table 3: Spectroscopic Data

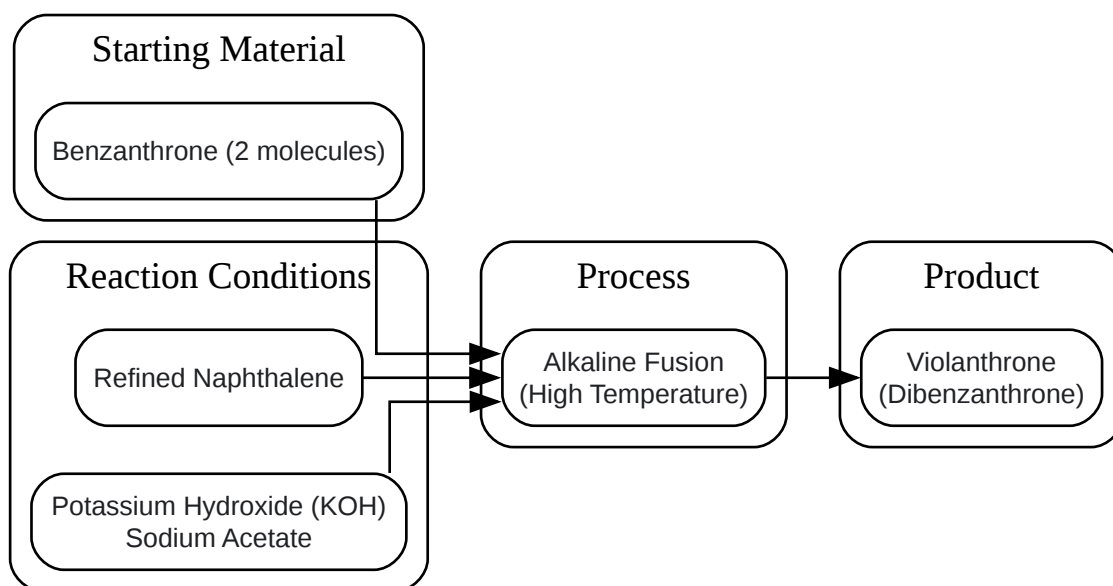
Property	Wavelength (nm)	Reference(s)
Absorption Maximum (λ_{max}) in Toluene	580	[5]
Emission Maximum (λ_{em}) in Toluene	635	[6]

Table 4: Fastness Properties of C.I. Vat Blue 20

Fastness Property	ISO 105 Rating (Scale 1-8 for light, 1-5 for others)	Reference(s)
Light Fastness (Xenon Arc)	7-8	[7][8]
Washing Fastness (ISO 105-C06)	4-5	[5][7]
Rubbing Fastness (Dry)	4-5	[7]
Rubbing Fastness (Wet)	2-3	[7]
Chlorine Bleach	4	[5]
Perspiration Fastness	4-5	[7]

Synthesis and Experimental Protocols

The primary industrial synthesis of **violanthrone** involves the dimerization of benzanthrone through an alkaline fusion process.



[Click to download full resolution via product page](#)

Synthesis of **Violanthrone** from Benzanthrone.

Detailed Experimental Protocol: Synthesis of Violanthrone

The following protocol is a generalized procedure based on established industrial methods.[3]
[5]

Materials:

- Benzanthrone
- Potassium hydroxide (KOH)
- Sodium acetate
- Refined naphthalene (as solvent)
- Ethanol
- Hydrochloric acid (HCl)

Procedure:

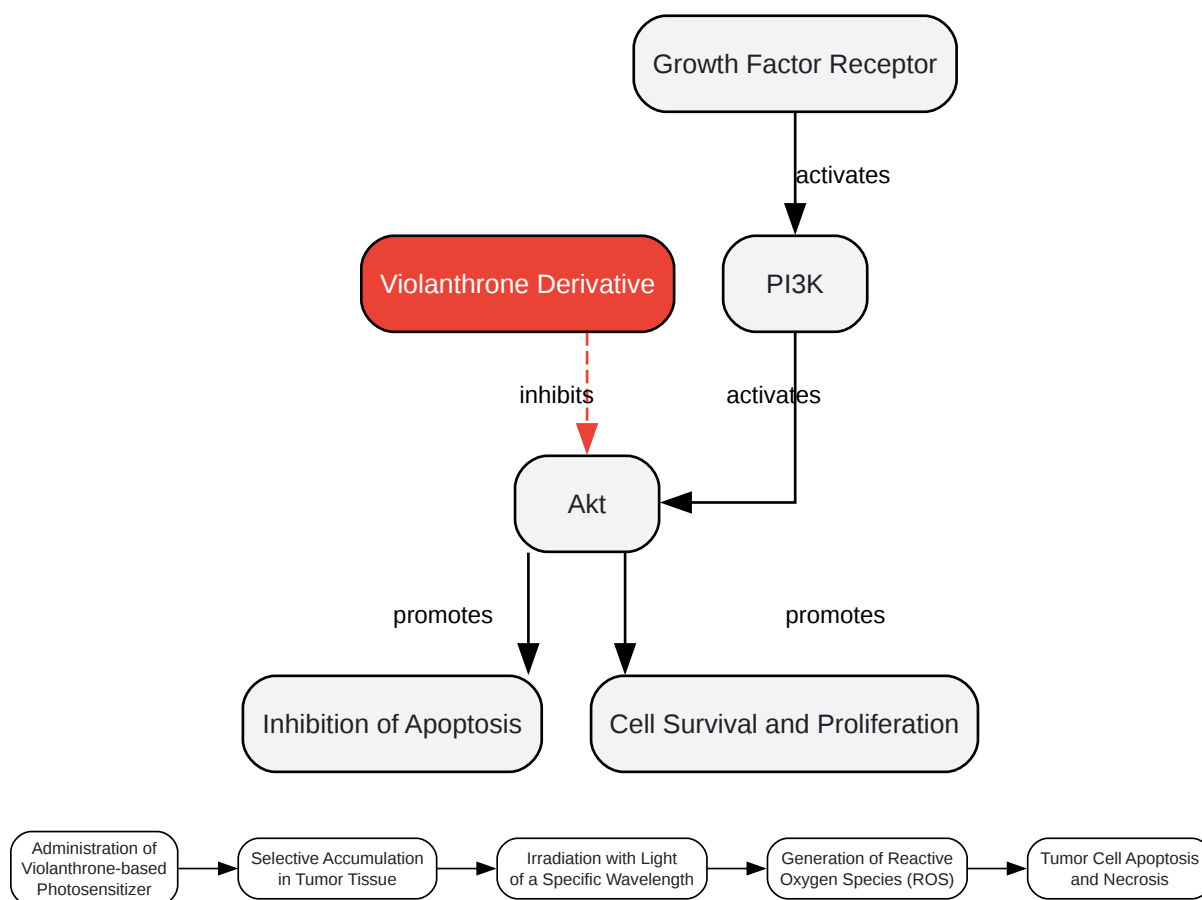
- A mixture of potassium hydroxide and sodium acetate is melted in a reaction vessel containing refined naphthalene under an inert atmosphere.
- Finely powdered benzanthrone is added portion-wise to the molten alkali mixture with vigorous stirring.
- The reaction mixture is heated to a high temperature (typically in the range of 200-240 °C) and maintained for several hours to facilitate the oxidative coupling.
- Upon completion of the reaction (monitored by techniques such as thin-layer chromatography), the mixture is cooled.
- The solidified mass is then treated with hot water to dissolve the excess alkali and other water-soluble impurities.
- The crude **violanthrone** is isolated by filtration and washed with hot water until the filtrate is neutral.
- For purification, the crude product can be subjected to a vatting process. This involves reducing the **violanthrone** to its soluble leuco form using an alkaline solution of sodium dithionite.
- The solution is filtered to remove insoluble impurities, and the **violanthrone** is then re-oxidized by bubbling air through the filtrate, causing it to precipitate as a purified solid.
- The purified **violanthrone** is collected by filtration, washed with water and then ethanol, and dried.

Beyond the Dye Vat: Applications in Drug Discovery and Materials Science

While the primary application of **violanthrone** dyes has been in the textile industry, recent research has unveiled their potential in other high-technology fields, including drug discovery and materials science.

Biological Activity and Signaling Pathways

Certain derivatives of **violanthrone** and related polycyclic aromatic compounds have demonstrated promising biological activities, including antimicrobial and antitumor properties. [9][10] The mechanism of action for their antitumor effects is believed to involve the modulation of key cellular signaling pathways. One such pathway is the PI3K/Akt signaling pathway, which plays a crucial role in cell survival, proliferation, and apoptosis.[10] Inhibition of this pathway by bioactive compounds can lead to the induction of programmed cell death in cancer cells.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Color Fastness Test [wester-ks.com]
- 2. basf.com [basf.com]
- 3. historisches-lexikon-bayerns.de [historisches-lexikon-bayerns.de]
- 4. Violanthrone - Wikipedia [en.wikipedia.org]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. researchgate.net [researchgate.net]
- 7. Vat Blue 20 - Vat Dark Blue BO - Vat Deep Blue BO from Emperor Chem [emperordye.com]
- 8. VAT BLUE 20[CAS NO.116-71-2] [chinainterdyes.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [The Discovery and Enduring Legacy of Violanthrone Dyes: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798473#discovery-and-history-of-violanthrone-dyes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com